

# Personal protective equipment for handling PF15 TFA

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## Compound of Interest

Compound Name: PF15 TFA

Cat. No.: B10832087

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## Essential Safety and Handling Guide for PF15 TFA

This guide provides critical safety and logistical information for the handling and disposal of **PF15 TFA** (PF-06463922 Trifluoroacetate Salt). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

### Hazard Identification

**PF15 TFA** is a salt form of PF-06463922, a potent and selective ALK and ROS1 inhibitor.[1][2][3] While the toxicological properties of PF-06463922 have not been thoroughly investigated, it may be irritating to the mucous membranes and upper respiratory tract.[4] It may also be harmful through inhalation, ingestion, or skin absorption and can cause eye, skin, or respiratory system irritation.[4]

The trifluoroacetate (TFA) salt component introduces hazards associated with trifluoroacetic acid, which is corrosive and can cause severe skin burns and eye damage.[5][6][7] It is also harmful if inhaled and poses a danger to aquatic life with long-lasting effects.[5][6][7] Therefore, handling **PF15 TFA** requires stringent safety measures that account for the properties of both the parent compound and the TFA salt.

### Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to ensure user safety. The following table summarizes the recommended PPE for handling **PF15 TFA**.

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Safety Goggles with Side-Shields or Face Shield	Must comply with EN 166.[8] A face shield should be used when there is a significant risk of splashes.
Hands	Chemical-Resistant Gloves	Impervious gloves are required. Nitrile gloves of sufficient thickness are a common choice. Always check for breakthrough times for TFA.
Body	Protective Clothing	An impervious lab coat or a chemical-resistant suit is necessary to prevent skin contact.[9]
Respiratory	Suitable Respirator	Use a NIOSH-approved respirator or equivalent.[4] In well-ventilated areas, a filtering facepiece may be sufficient for handling small quantities. For larger quantities or in case of aerosol generation, a higher level of respiratory protection is needed.
Feet	Closed-toe Shoes	Chemical-resistant boots or shoe covers should be worn in areas where spills may occur.

## Handling Procedures

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

#### Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure that a safety shower and an eyewash station are readily accessible.[4][9]

#### Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by covering surfaces with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so in a ventilated enclosure to avoid inhalation of dust particles.
- Dissolving: When preparing solutions, add the solid **PF15 TFA** to the solvent slowly. Avoid splashing.
- General Handling: Keep the container tightly closed when not in use.[4] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4] Avoid prolonged or repeated exposure.[4]
- Post-Handling: Wash hands thoroughly after handling, even if gloves were worn.[4] Clean all equipment and the work area meticulously.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately hold eyelids apart and flush eyes with plenty of water for at least 15 minutes.[4] Seek immediate medical attention.[4]
Skin Contact	Immediately wash the affected skin with soap and plenty of water for at least 15 minutes.[4] Remove contaminated clothing and wash it before reuse.[4] Get medical attention if symptoms occur.[4]
Inhalation	Move the person to fresh air.[4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4]
Ingestion	Wash out the mouth with water, provided the person is conscious.[4] Do NOT induce vomiting unless directed by medical personnel.[4] Never give anything by mouth to an unconscious person.[4] Get medical attention.[4]

## Disposal Plan

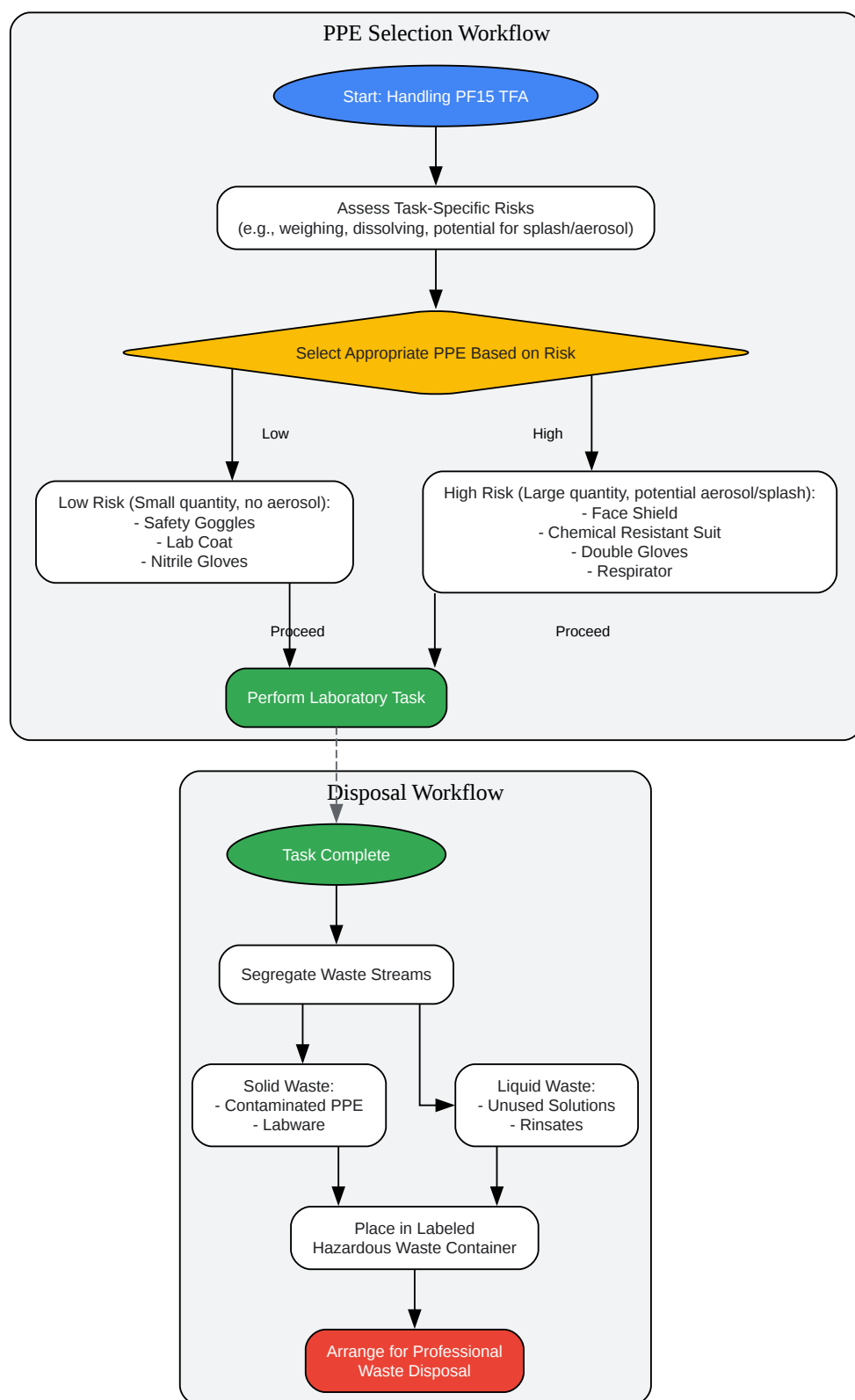
Proper disposal of **PF15 TFA** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste materials, including unused **PF15 TFA**, contaminated disposable labware (e.g., pipette tips, tubes), and cleaning materials, in a designated and clearly labeled hazardous waste container.
  - Do not mix with other waste streams unless compatibility is confirmed.
- Aqueous Waste Neutralization:

- Due to the TFA content, aqueous waste will be acidic. Before disposal, it may need to be neutralized. This should be done by trained personnel following established laboratory procedures.
- The product is an acid. Before discharge into sewage plants, the product normally needs to be neutralized.[5]
- Final Disposal:
  - Dispose of the hazardous waste through a licensed and certified waste disposal company.
  - Follow all local, state, and federal regulations for chemical waste disposal.
  - Keep the product away from drains, water courses, or the soil.[9]

## Visual Workflow for PPE Selection and Disposal

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment and the subsequent disposal workflow for **PF15 TFA**.



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Caption: PPE Selection and Disposal Workflow for **PF15 TFA**.

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